

Safety data sheet and handling for 2-(3-Bromopyridin-2-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(3-Bromopyridin-2-yl)acetonitrile

Cat. No.: B169921

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Technical Guide: 2-(3-Bromopyridin-2-yl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) from the manufacturer. Always consult the official SDS before handling this chemical.

Introduction

2-(3-Bromopyridin-2-yl)acetonitrile is a substituted pyridine derivative that holds potential as a building block in the synthesis of novel pharmaceutical compounds. Its structure, incorporating a bromopyridine moiety and a nitrile group, offers multiple reaction sites for chemical modification. This guide provides a summary of the available safety data, handling procedures, and general considerations for the use of this compound in a research and development setting.

Physicochemical and Hazard Information

While specific quantitative toxicological data for **2-(3-Bromopyridin-2-yl)acetonitrile** is largely unavailable, the presence of the bromopyridine and acetonitrile functionalities suggests that this compound should be handled with care. The following tables summarize the known physical properties and hazard classifications.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	122851-60-9	ECHEMI[1]
Molecular Formula	C ₇ H ₅ BrN ₂	BLDpharm
Molecular Weight	197.03 g/mol	BLDpharm
Appearance	Solid (form may vary)	Sigma-Aldrich (for isomer)
Storage Temperature	Room Temperature, Sealed in Dry Conditions	BLDpharm

Table 2: GHS Hazard Information (Based on available data for isomers and related compounds)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	No data available	-
Acute Toxicity, Dermal	No data available	-
Acute Toxicity, Inhalation	No data available	-
Skin Corrosion/Irritation	No data available	-
Serious Eye Damage/Eye Irritation	No data available	-
Respiratory or Skin Sensitization	No data available	-
Germ Cell Mutagenicity	No data available	-
Carcinogenicity	No data available	-
Reproductive Toxicity	No data available	-

Note: The lack of specific data necessitates treating this compound as potentially hazardous. The GHS pictograms for related compounds often include the health hazard and irritant

symbols.

Safety and Handling

Due to the unknown toxicological profile of **2-(3-Bromopyridin-2-yl)acetonitrile**, stringent safety precautions are mandatory.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are essential to prevent eye contact.
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. Ensure skin is not exposed.
- **Respiratory Protection:** All handling should be performed in a well-ventilated fume hood. If the generation of dust or aerosols is likely, a NIOSH-approved respirator with an appropriate cartridge should be used.

General Handling Procedures

- Avoid all personal contact, including inhalation of dust or fumes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Ensure adequate ventilation at all times.
- Use non-sparking tools and avoid sources of ignition.
- Keep the container tightly closed when not in use.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

- Keep away from incompatible materials such as strong oxidizing agents.

Experimental Protocols: General Handling in a Research Setting

The following is a generalized protocol for handling **2-(3-Bromopyridin-2-yl)acetonitrile** in a laboratory setting. This is not a synthesis protocol but a guide for its use as a reagent.

Materials and Equipment

- **2-(3-Bromopyridin-2-yl)acetonitrile**
- Appropriate solvent(s)
- Glassware (e.g., round-bottom flask, beaker, graduated cylinder)
- Magnetic stirrer and stir bar
- Spatula
- Analytical balance
- Fume hood
- Personal Protective Equipment (as specified in section 3.1)
- Waste disposal containers

Procedure

- **Preparation:** Before starting, ensure the fume hood is functioning correctly and all necessary PPE is worn.
- **Weighing:** Carefully weigh the required amount of **2-(3-Bromopyridin-2-yl)acetonitrile** on an analytical balance within the fume hood. Avoid creating dust.
- **Dissolution:** In a clean, dry flask, add the desired solvent. Slowly add the weighed **2-(3-Bromopyridin-2-yl)acetonitrile** to the solvent while stirring.

- **Reaction:** If used in a chemical reaction, perform all subsequent steps within the fume hood. Monitor the reaction as required.
- **Work-up and Purification:** Post-reaction, handle all quenching, extraction, and purification steps with the same level of precaution.
- **Decontamination:** Thoroughly decontaminate all glassware and equipment that came into contact with the compound using an appropriate solvent.
- **Waste Disposal:** Dispose of all waste, including unused material and contaminated items, in a designated hazardous waste container according to institutional and local regulations.

First Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[1]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

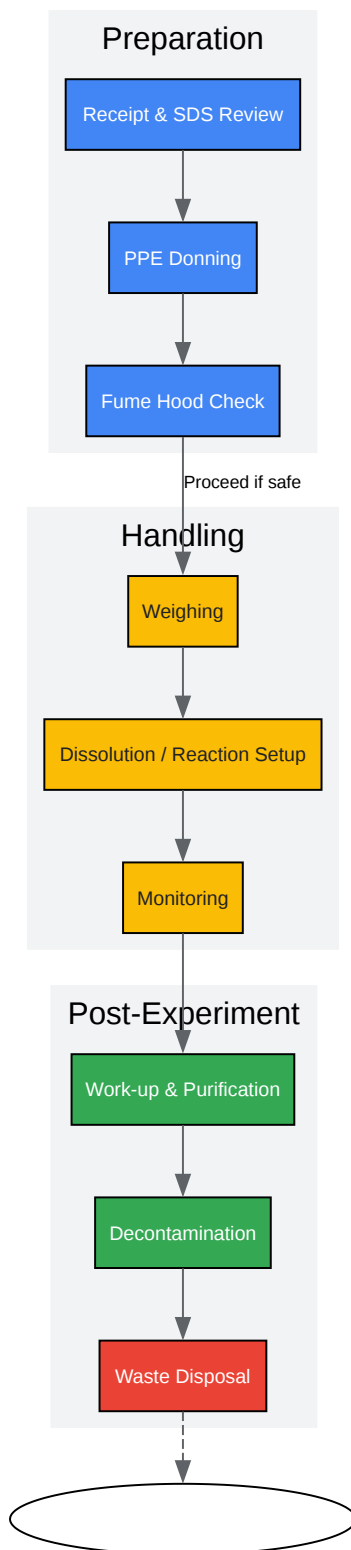
Spill and Disposal

- **Spill:** In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill. For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
- **Disposal:** The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.^[1]

Visualization of Laboratory Workflow

The following diagram illustrates a general workflow for the safe handling of **2-(3-Bromopyridin-2-yl)acetonitrile** in a laboratory setting.

Safe Handling Workflow for 2-(3-Bromopyridin-2-yl)acetonitrile

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **2-(3-Bromopyridin-2-yl)acetonitrile**.

Note on Signaling Pathways: As of the last update, there is no publicly available information on the biological activity or signaling pathways associated with **2-(3-Bromopyridin-2-yl)acetonitrile**. Researchers should exercise caution and assume the compound could have unknown biological effects.

Conclusion

2-(3-Bromopyridin-2-yl)acetonitrile is a chemical intermediate with potential applications in drug discovery and development. Due to the limited availability of toxicological data, it must be handled with extreme caution. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated fume hood, is essential to minimize the risk of exposure. All waste materials should be disposed of in accordance with local and institutional regulations.

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References

- 1. echemi.com [echemi.com]
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